

mercurous acetate chemical properties and structure

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Compound of Interest

Compound Name: *Mercurous acetate*

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In-Depth Technical Guide to Mercurous Acetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mercurous acetate, with the chemical formula $\text{Hg}_2(\text{CH}_3\text{COO})_2$, is an inorganic compound of mercury in the +1 oxidation state. It is a light-sensitive, white crystalline solid that finds application as a laboratory reagent. This technical guide provides a comprehensive overview of its chemical properties, structure, synthesis, and handling, with a focus on data and experimental procedures relevant to a research and development setting.

Chemical and Physical Properties

Mercurous acetate is distinct from its mercuric (Hg^{2+}) counterpart. Its properties are summarized in the tables below.

General Properties

Property	Value	Reference
Chemical Formula	$C_4H_6Hg_2O_4$	[1]
Molecular Weight	519.27 g/mol	[1]
Appearance	Colorless scales or plates	[1] [2]
Odor	Odor of vinegar	[2]

Physical Properties

Property	Value	Reference
Density	3.27 g/cm ³	[1]
Solubility in Water	0.75 g/100 mL at 12 °C	[1]
Solubility in other solvents	Insoluble in alcohol and ether; Soluble in dilute nitric acid	[1] [2]
Decomposition	Decomposes in boiling water and upon exposure to light to form mercury and mercuric acetate. Chars without melting upon heating.	[1] [2] [3]

Chemical Structure

Mercurous acetate is an ionic compound consisting of the mercurous cation, $[Hg_2]^{2+}$, and two acetate anions, CH_3COO^- . The defining feature of the mercurous ion is the covalent bond between the two mercury atoms.

Crystal Structure

The crystal structure of **mercurous acetate** has been determined by synchrotron X-ray diffraction.[\[4\]](#)[\[5\]](#) It crystallizes in the monoclinic system with the space group C2/m.[\[4\]](#) The structure consists of discrete, centrosymmetric molecules of $Hg_2(OOCCH_3)_2$.

Key crystallographic data is presented in the table below:

Parameter	Value	Reference
Crystal System	Monoclinic	[4]
Space Group	C2/m	[4]
Unit Cell Dimensions	$a = 5.133(3) \text{ \AA}$, $b = 5.866(3) \text{ \AA}$, $c = 12.202(6) \text{ \AA}$, $\beta = 99.779(7)^\circ$	[4][5]
Hg-Hg bond distance	2.5202(15) \AA	[4]
Hg-O bond distance	2.152(12) \AA	[4]

These discrete $\text{Hg}_2(\text{OOCCH}_3)_2$ units are linked into infinite ribbons by weaker, longer Hg-O interactions of 2.6802(12) \AA .[4]

Molecular Structure Diagram

Caption: Molecular structure of **mercurous acetate** with bond lengths.

Spectroscopic Properties

Vibrational spectroscopy provides further insight into the structure of **mercurous acetate**. The Raman and infrared spectra are characterized by vibrations of the acetate group and the unique Hg-Hg bond.

Wavenumber (cm ⁻¹)	Assignment	Technique
Data not available in search results	Hg-Hg stretch	Raman
Data not available in search results	Hg-O stretch	Raman, IR
Data not available in search results	C=O stretch (acetate)	IR
Data not available in search results	C-C stretch (acetate)	IR
Data not available in search results	CH ₃ deformation (acetate)	IR

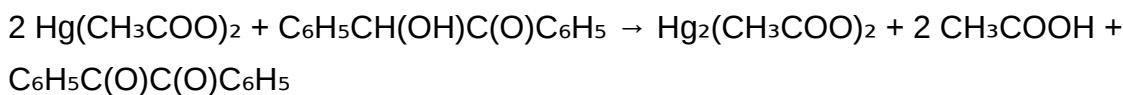
Note: Specific spectral data was not available in the provided search results. The table indicates the expected vibrational modes.

Experimental Protocols

Synthesis of Mercurous Acetate

A reliable method for the preparation of pure **mercurous acetate** involves the reduction of mercuric acetate.

Reaction:



Materials:

- Mercuric acetate ($\text{Hg}(\text{CH}_3\text{COO})_2$)
- Benzoin
- Anhydrous methyl alcohol

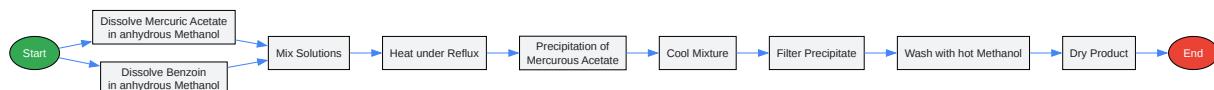
Procedure:[3]

- Dissolve mercuric acetate in a minimal amount of anhydrous methyl alcohol.
- In a separate flask, dissolve benzoin in a minimal amount of anhydrous methyl alcohol.
- Add the benzoin solution to the mercuric acetate solution.
- Heat the mixture under reflux. A colorless, crystalline solid of **mercurous acetate** will begin to precipitate.
- After refluxing for a suitable period (e.g., 6 hours), cool the mixture and collect the precipitate by filtration.
- Wash the collected solid with hot methyl alcohol to remove any unreacted starting materials and byproducts.
- Dry the purified **mercurous acetate**.

Yield: Approximately 80% conversion of mercuric acetate.[3]

Purity Analysis: The purity of the synthesized **mercurous acetate** can be confirmed by determining its mercury content. The theoretical mercury percentage in $\text{Hg}_2(\text{CH}_3\text{COO})_2$ is 77.2%.[3]

Logical Workflow for Synthesis



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Caption: Experimental workflow for the synthesis of **mercurous acetate**.

Safety and Handling

Mercurous acetate is a highly toxic compound and should be handled with extreme caution in a well-ventilated fume hood.[1]

- Toxicity: Toxic by ingestion, inhalation, and skin absorption.
- Personal Protective Equipment (PPE): Wear appropriate chemical-resistant gloves, safety goggles, and a lab coat.
- Handling: Avoid creating dust.
- Storage: Store in a cool, dry, dark place in a tightly sealed container, as it is light-sensitive.
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations.

Conclusion

This technical guide has provided a detailed overview of the chemical properties and structure of **mercurous acetate**, along with a reliable experimental protocol for its synthesis. The provided data, presented in clear tables and a structural diagram, serves as a valuable resource for researchers and professionals in the fields of chemistry and drug development. Due to its high toxicity, all handling and experimental procedures must be conducted with appropriate safety measures in place.

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